

Application Note: Synthesis Protocol for 2-Methoxy-4-(piperidin-4-yl)benzonitrile

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Compound of Interest

Compound Name: 2-Methoxy-4-(piperidin-4-yl)benzonitrile

CAS No.: 1035264-54-0

Cat. No.: B11886194

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Mechanistic Rationale & Synthetic Strategy

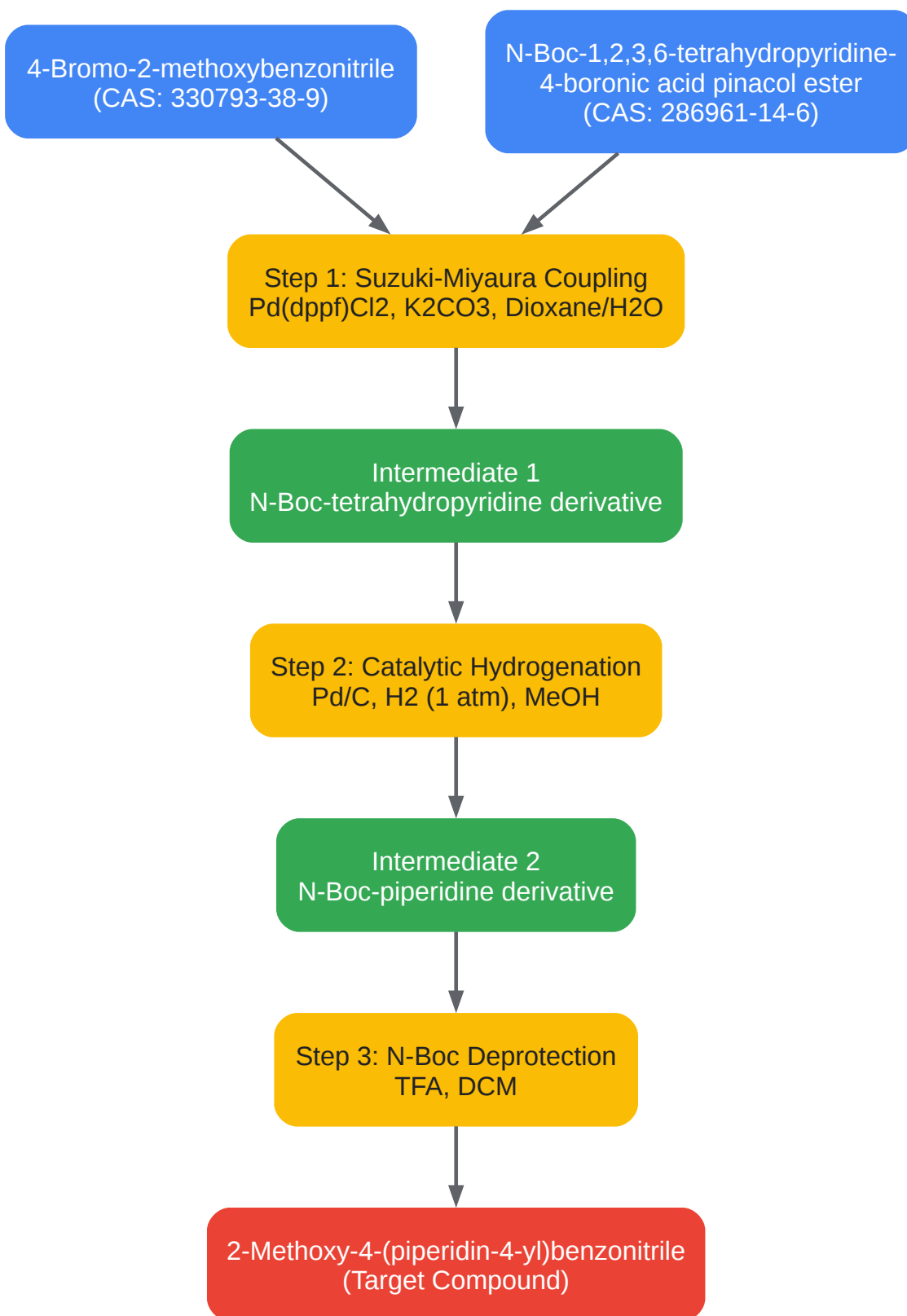
The synthesis of aryl-piperidine scaffolds is a cornerstone in medicinal chemistry, frequently utilized to improve the pharmacokinetic properties (e.g., solubility, metabolic stability) of drug candidates. The target compound, **2-Methoxy-4-(piperidin-4-yl)benzonitrile** (CAS: 1035264-54-0), presents a specific synthetic challenge: direct sp^2 - sp^3 Suzuki-Miyaura cross-coupling between an aryl halide and a piperidine-4-boronic acid is notoriously difficult. Alkylboron species suffer from slow transmetalation and are highly prone to β -hydride elimination, which leads to alkene byproducts rather than the desired cross-coupled product ([1]).

To circumvent this, the industry-standard approach employs a robust three-step sequence:

- sp^2 - sp^2 Suzuki-Miyaura Coupling: Utilizing 4-bromo-2-methoxybenzonitrile (CAS: 330793-38-9) and N-Boc-1,2,3,6-tetrahydropyridine-4-boronic acid pinacol ester (CAS: 286961-14-6). The sp^2 -hybridized boronic ester undergoes rapid transmetalation, entirely avoiding β -hydride elimination ([2]).

- Chemoselective Catalytic Hydrogenation: Reduction of the resulting tetrahydropyridine double bond to the saturated piperidine ring. Mild conditions are strictly required to prevent the over-reduction of the sensitive nitrile group.
- Acidic N-Boc Deprotection: Cleavage of the tert-butyloxycarbonyl (Boc) protecting group to yield the free secondary amine ().

Synthetic Workflow Diagram



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Workflow for the synthesis of **2-Methoxy-4-(piperidin-4-yl)benzonitrile**.

Step-by-Step Experimental Protocols

Step 1: Suzuki-Miyaura Cross-Coupling

Objective: Synthesis of tert-butyl 4-(4-cyano-3-methoxyphenyl)-3,6-dihydropyridine-1(2H)-carboxylate. **Causality & Choice of Reagents:** Pd(dppf)Cl₂ is selected as the catalyst because the large bite angle of the dppf ligand accelerates the reductive elimination step, minimizing debromination and homocoupling side reactions. A biphasic 1,4-Dioxane/H₂O system ensures optimal solubility for both the organic substrates and the inorganic base (K₂CO₃).

Procedure:

- Charge a round-bottom flask with 4-bromo-2-methoxybenzonitrile (1.0 equiv, 10 mmol), N-Boc-1,2,3,6-tetrahydropyridine-4-boronic acid pinacol ester (1.1 equiv, 11 mmol), and K₂CO₃ (3.0 equiv, 30 mmol).
- Add a solvent mixture of 1,4-Dioxane and H₂O (4:1 v/v, 50 mL).
- Sparge the mixture with Argon for 15 minutes to remove dissolved oxygen, which can irreversibly deactivate the palladium catalyst.
- Add Pd(dppf)Cl₂ (0.05 equiv, 5 mol%).
- Equip the flask with a reflux condenser and heat to 85 °C under an Argon atmosphere for 12 hours.
- Validation: Monitor by TLC (Hexanes/EtOAc 3:1). The starting material (R_f ~0.6) should be completely consumed, replaced by a new UV-active spot (R_f ~0.4).
- Cool to room temperature, dilute with EtOAc (100 mL), and wash with water and brine. Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate.
- Purify via silica gel flash chromatography to afford Intermediate 1 as an off-white solid.

Step 2: Chemoselective Catalytic Hydrogenation

Objective: Synthesis of tert-butyl 4-(4-cyano-3-methoxyphenyl)piperidine-1-carboxylate.

Causality & Choice of Reagents: 10% Pd/C is used under atmospheric hydrogen pressure

(balloon). High-pressure hydrogenation or the use of highly active Raney Nickel must be avoided, as these conditions will readily reduce the benzonitrile moiety to a primary amine.

Procedure:

- Dissolve Intermediate 1 (1.0 equiv, 8 mmol) in anhydrous Methanol (40 mL).
- Carefully add 10% Pd on Carbon (10% w/w relative to substrate) under a stream of Argon.
- Evacuate the flask and backfill with Hydrogen gas (repeat 3 times).
- Stir the suspension vigorously at room temperature under a Hydrogen balloon (1 atm) for 6-8 hours.
- Validation: Monitor by LC-MS. The mass should shift by +2 Da ($[M+H]^+ = 317.1$).
- Filter the reaction mixture through a pad of Celite to remove the palladium catalyst. (Caution: Pd/C is pyrophoric when dry; keep the filter cake wet with solvent).
- Concentrate the filtrate under reduced pressure to yield Intermediate 2, which is typically pure enough (>95%) to use in the next step without further purification.

Step 3: N-Boc Deprotection

Objective: Synthesis of **2-Methoxy-4-(piperidin-4-yl)benzonitrile**. Causality & Choice of Reagents: Trifluoroacetic acid (TFA) in Dichloromethane (DCM) promotes rapid, clean acid-catalyzed cleavage of the Boc group. The reaction is driven to completion by the irreversible release of isobutylene and carbon dioxide gases.

Procedure:

- Dissolve Intermediate 2 (1.0 equiv, 7.5 mmol) in DCM (20 mL) and cool to 0 °C.
- Add TFA (10 mL) dropwise over 5 minutes.
- Remove the ice bath and stir at room temperature for 2 hours.

- Validation: Monitor by TLC (DCM/MeOH 9:1). The starting material will disappear, and a highly polar, ninhydrin-active spot will appear at the baseline.
- Concentrate the mixture under reduced pressure to remove excess TFA.
- To obtain the free base, partition the residue between DCM and 1M aqueous NaOH (adjust pH to >10). Extract the aqueous layer with DCM (3x), dry over Na₂SO₄, and concentrate to afford the target compound as a solid. Alternatively, precipitate the hydrochloride salt by treating the free base with 4M HCl in Dioxane.

Quantitative Data & Optimization

Optimizing the Suzuki-Miyaura coupling is critical for overall yield. The table below summarizes the effect of different catalysts and bases on the coupling efficiency of 4-bromo-2-methoxybenzonitrile.

Catalyst (5 mol%)	Base (3.0 equiv)	Solvent System	Temp (°C)	Conversion (%)*	Isolated Yield (%)
Pd(PPh ₃) ₄	Na ₂ CO ₃	Toluene/EtO H/H ₂ O	90	75	68
Pd(OAc) ₂ / SPhos	K ₃ PO ₄	Toluene/H ₂ O	100	85	80
Pd(dppf)Cl ₂	K ₂ CO ₃	1,4-Dioxane/H ₂ O	85	>99	92
Pd ₂ (dba) ₃ / XPhos	CS ₂ CO ₃	1,4-Dioxane/H ₂ O	90	95	88

*Conversion determined by LC-MS analysis of the crude reaction mixture after 12 hours.

Analytical Characterization

For the final product, **2-Methoxy-4-(piperidin-4-yl)benzonitrile**:

- Appearance: White to off-white crystalline solid.

- LC-MS:[M+H]⁺ calculated for C₁₃H₁₇N₂O: 217.13; found: 217.1.
- ¹H NMR (400 MHz, CDCl₃): Expected key signals include the methoxy singlet at ~3.9 ppm (3H), the aromatic protons (3H) between 6.8-7.5 ppm, and the piperidine multiplet signals between 1.6-3.2 ppm. The absence of the Boc tert-butyl singlet at ~1.45 ppm (9H) confirms complete deprotection.

References

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Sources

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- 2. N-Boc-1,2,3,6-四氢吡啶-4-硼酸频哪醇酯 95% | Sigma-Aldrich [sigmaaldrich.com]
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